

A Technical Guide to the Physical Properties of Isononyl Acetate

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Compound of Interest

Compound Name: (+)-isononyl acetate

Cat. No.: B1147620

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This document provides a comprehensive overview of the core physical and chemical properties of isononyl acetate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed technical information on this compound. The guide summarizes key quantitative data, outlines general experimental methodologies for property determination, and illustrates relevant chemical and analytical workflows.

Compound Identification

Isononyl acetate is an ester recognized for its characteristic fruity and floral aroma, leading to its use in the fragrance and flavor industries.^{[1][2]} It is important to note that "isononyl acetate" typically refers to a mixture of isomers, such as 7-methyloctyl acetate and 3,5,5-trimethylhexyl acetate.^{[3][4]} The specific properties can vary slightly depending on the isomeric composition. Data for a specific enantiomer, such as **(+)-isononyl acetate**, is not readily available, with sources noting that optical rotation data is unavailable.^[5] The information presented herein pertains to the general isomeric mixture.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of isononyl acetate compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₂ O ₂	[1][5][6][7][8]
Molecular Weight	186.29 g/mol	[1][4][5][7][8]
CAS Number	40379-24-6; 58430-94-7	[1][2][5][6][7]
Appearance	Clear, colorless liquid	[2][4][5][7]
Odor	Sweet, floral, fruity, woody, violet notes	[1][2][4]
Density	0.863 - 0.869 g/mL at 20°C 0.870 ± 0.06 g/cm ³ (est) 0.9 ± 0.1 g/cm ³	[1][2][3][5]
Refractive Index	1.4200 - 1.4250 at 20°C 1.425 (est)	[1][2][3][5][8]
Boiling Point	213.00 to 215.00 °C at 760 mmHg 214.2 ± 8.0 °C at 760 mmHg	[1][8][9]
Melting Point	Approximately -26°C (estimated)	[10]
Flash Point	71 °C (159.8 °F) 82.9 ± 8.3 °C 181.00 °F (82.78 °C)	[1][5][9]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C 0.158 mmHg at 25°C (est)	[1][9]
Solubility	Insoluble in water; soluble in ethanol. Water: 12.56 mg/L at 25°C (est)	[2][9]
Log P (o/w)	4.14.196 (est)	[5][9]
Optical Rotation	Data not available	[5]

Experimental Protocols

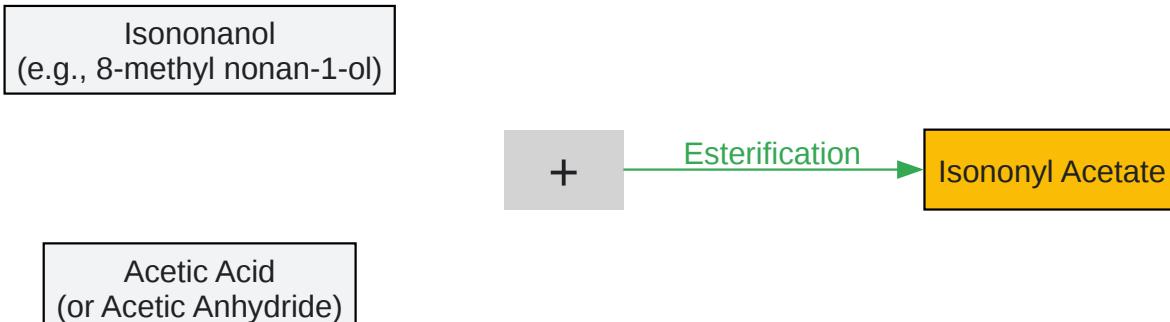
While the specific experimental records for the data cited above are not publicly available, this section describes the standard methodologies generally employed for determining these key physical properties.

- **Density Measurement:** Density is typically determined using a pycnometer or a digital density meter. The mass of a precise volume of the substance is measured at a controlled temperature (e.g., 20°C). The density is then calculated by dividing the mass by the volume.
- **Refractive Index Measurement:** The refractive index is measured using a refractometer, often an Abbé refractometer. A small sample of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the substance at a specific temperature (e.g., 20°C) and wavelength (typically the sodium D-line, 589 nm).
- **Boiling Point Determination:** The boiling point at atmospheric pressure is determined by distillation. The substance is heated, and the temperature at which the liquid and vapor phases are in equilibrium (i.e., the temperature at which it actively boils) is recorded. For pressure-sensitive substances, vacuum distillation may be used, and the boiling point is reported along with the pressure.
- **Flash Point Measurement:** The flash point is determined using either an open-cup (e.g., Cleveland open-cup) or closed-cup (e.g., Pensky-Martens, Tag closed-cup) apparatus.^[9] The sample is heated at a controlled rate, and an ignition source is periodically passed over the surface. The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily.
- **Solubility Analysis:** Qualitative solubility is assessed by mixing the substance with various solvents (e.g., water, ethanol) and observing for dissolution. Quantitative solubility, such as the value in water, is often determined using methods like the shake-flask method followed by concentration analysis via gas chromatography (GC) or high-performance liquid chromatography (HPLC).

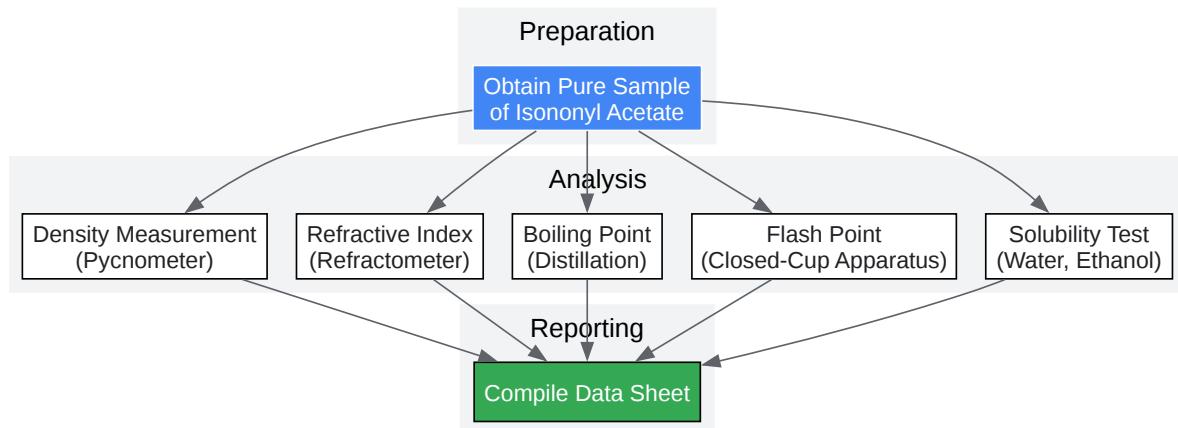
Synthesis and Characterization Workflow

The following diagrams illustrate the chemical synthesis route for isononyl acetate and a general workflow for its physical property characterization.

Synthesis of Isononyl Acetate



Workflow for Physical Property Characterization



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